

In-Depth Technical Guide: TC-G 1005, a Potent TGR5 Agonist

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Compound of Interest

Compound Name: TC-G 1005

Cat. No.: B15605227

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For Researchers, Scientists, and Drug Development Professionals

Abstract

TC-G 1005 is a potent, selective, and orally active agonist for the Takeda G protein-coupled receptor 5 (TGR5), a promising therapeutic target for metabolic diseases. This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and key in vivo experimental data for **TC-G 1005**. Detailed experimental protocols for the evaluation of its effects on glucagon-like peptide-1 (GLP-1) secretion and glucose tolerance in murine models are provided. Furthermore, the underlying TGR5 signaling pathway is elucidated through a detailed diagram. This document is intended to serve as a valuable resource for researchers in the fields of metabolic disease, pharmacology, and drug development.

Chemical and Physical Properties

TC-G 1005 is a small molecule belonging to the 4-phenoxynicotinamide class of compounds. Its fundamental properties are summarized in the table below.

Property	Value	Citations
CAS Number	1415407-60-1	[1] [2] [3]
Molecular Weight	399.48 g/mol	[1]
Molecular Formula	C ₂₅ H ₂₅ N ₃ O ₂	[2] [4]

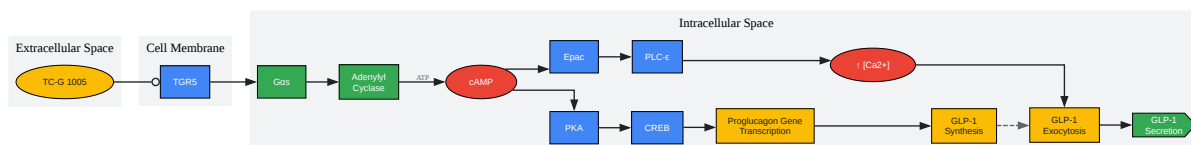
Mechanism of Action: TGR5 Signaling Pathway

TC-G 1005 exerts its therapeutic effects by activating TGR5, a G protein-coupled receptor primarily expressed in enteroendocrine L-cells, gallbladder, and certain immune cells. The activation of TGR5 in intestinal L-cells is of particular interest for the treatment of type 2 diabetes due to its role in stimulating the secretion of glucagon-like peptide-1 (GLP-1).

Upon binding of **TC-G 1005**, TGR5 couples to the G_{αs} subunit of the heterotrimeric G protein. This initiates a signaling cascade that results in the activation of adenylyl cyclase, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP) levels. Elevated cAMP, in turn, activates two primary downstream pathways:

- **Protein Kinase A (PKA) Pathway:** cAMP activates PKA, which then phosphorylates and activates the cAMP response element-binding protein (CREB). Activated CREB translocates to the nucleus and promotes the transcription of the proglucagon gene, the precursor to GLP-1.
- **Exchange Protein Activated by cAMP (Epac) Pathway:** cAMP can also directly activate Epac, which triggers a cascade involving phospholipase C-epsilon (PLC-ε) and results in an increase in intracellular calcium levels (Ca²⁺). This rise in intracellular calcium is a critical step for the exocytosis of GLP-1-containing granules.

The culmination of these signaling events is an enhanced synthesis and secretion of GLP-1, which then acts on pancreatic β-cells to potentiate glucose-dependent insulin secretion, thereby contributing to lower blood glucose levels.



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TC-G 1005 activates TGR5, leading to GLP-1 secretion.

In Vivo Efficacy Data

TC-G 1005 has demonstrated significant efficacy in preclinical models, primarily through its ability to stimulate GLP-1 secretion and subsequently improve glucose homeostasis.

GLP-1 Secretion in ICR Mice

Oral administration of **TC-G 1005** to male ICR mice resulted in a dose-dependent increase in plasma active GLP-1 levels.^[1]

Dose (mg/kg)	Increase in Plasma Active GLP-1
25	31%
50	96%
100	282%

Oral Glucose Tolerance Test (OGTT) in ICR Mice

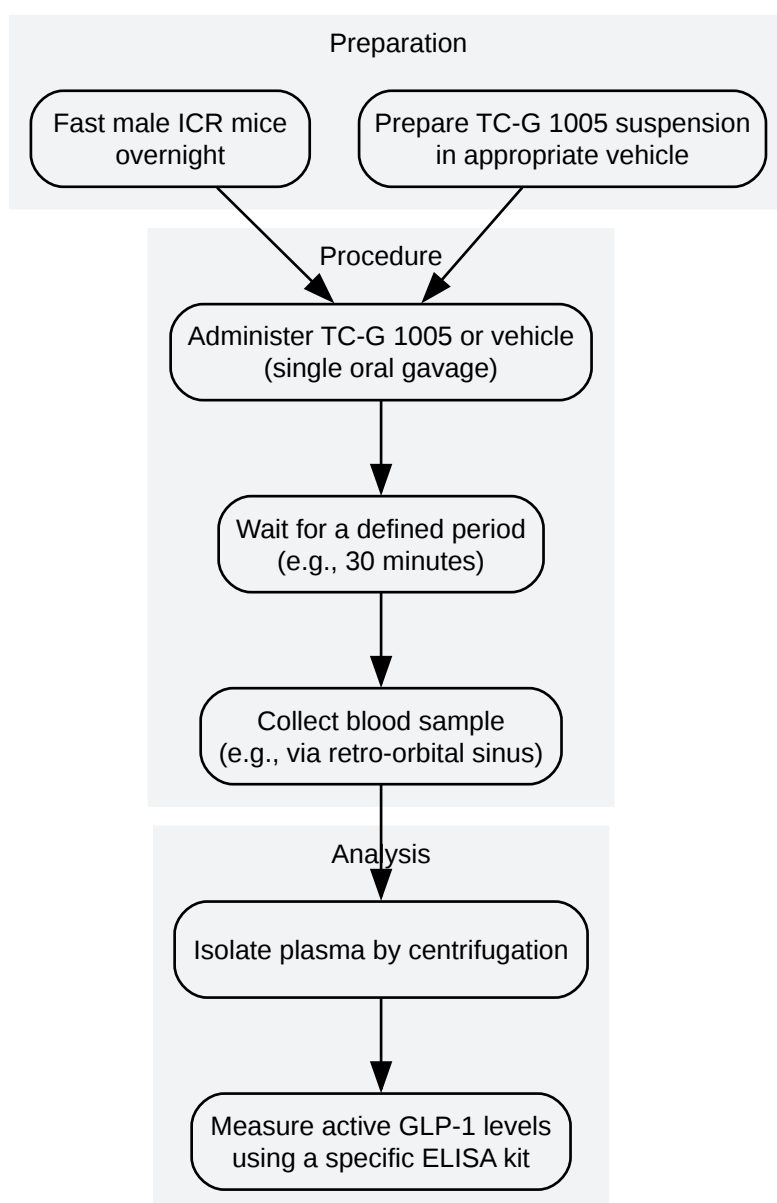
In an oral glucose tolerance test, a single oral dose of 50 mg/kg of **TC-G 1005** led to a 49% reduction in the blood glucose area under the curve (AUC) from 0 to 120 minutes in ICR mice.^[1]

Experimental Protocols

The following protocols are based on the methodologies described for the in vivo evaluation of **TC-G 1005** and similar TGR5 agonists.

In Vivo GLP-1 Secretion Assay

This protocol outlines the procedure to assess the effect of orally administered **TC-G 1005** on GLP-1 secretion in mice.



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Workflow for in vivo GLP-1 secretion assay.

Detailed Steps:

- **Animals:** Male ICR mice are used for this study.
- **Fasting:** The mice are fasted overnight prior to the experiment but are allowed free access to water.
- **Drug Formulation:** **TC-G 1005** is suspended in a suitable vehicle, such as 0.5% carboxymethylcellulose (CMC).
- **Administration:** A single oral gavage of **TC-G 1005** is administered at doses of 25, 50, and 100 mg/kg. A control group receives the vehicle only.
- **Blood Collection:** At a specified time point after administration (e.g., 30 minutes), blood samples are collected. To prevent the degradation of active GLP-1, it is recommended to collect blood into tubes containing a DPP-4 inhibitor.
- **Plasma Preparation:** Plasma is separated by centrifugation at 4°C.
- **GLP-1 Measurement:** The concentration of active GLP-1 in the plasma samples is quantified using a commercially available ELISA kit.

Oral Glucose Tolerance Test (OGTT)

This protocol is designed to evaluate the effect of **TC-G 1005** on glucose disposal following an oral glucose challenge.

Detailed Steps:

- **Animals and Fasting:** Male ICR mice are fasted overnight (approximately 16-18 hours) before the test.^[5]
- **Drug Administration:** **TC-G 1005** (e.g., 50 mg/kg) or vehicle is administered via oral gavage.^[1]

- **Baseline Blood Glucose:** A baseline blood sample ($t=0$) is collected from the tail vein just before the glucose challenge.
- **Glucose Challenge:** A solution of glucose (e.g., 2 g/kg body weight) is administered by oral gavage.[6]
- **Blood Glucose Monitoring:** Blood glucose levels are measured from tail vein blood at several time points after the glucose administration, typically at 15, 30, 60, 90, and 120 minutes.[5][7]
- **Data Analysis:** The blood glucose concentrations are plotted against time, and the area under the curve (AUC) is calculated to assess the overall glucose excursion.

Conclusion

TC-G 1005 is a well-characterized, potent TGR5 agonist with demonstrated in vivo efficacy in preclinical models of metabolic disease. Its ability to dose-dependently stimulate GLP-1 secretion and improve glucose tolerance makes it a valuable tool for research into TGR5-mediated signaling and a potential lead compound for the development of novel anti-diabetic therapies. The protocols and data presented in this guide provide a solid foundation for researchers to further investigate the therapeutic potential of **TC-G 1005** and other TGR5 agonists.

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